

An In-Depth Technical Guide to Methyl vanillate-d3

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Compound of Interest

Compound Name: Methyl vanillate-d3

CAS No.: 1394230-40-0

Cat. No.: B1148041

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Abstract

Methyl vanillate-d3 is the deuterated analogue of methyl vanillate, a naturally occurring compound found in various plants. This stable isotope-labeled compound serves as an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantitative analysis, where it is employed as an internal standard. Its chemical and physical properties closely mirror those of its non-deuterated counterpart, allowing for accurate quantification by correcting for variations during sample preparation and analysis. Furthermore, the non-deuterated form, methyl vanillate, has been identified as an activator of the Wnt/ β -catenin signaling pathway, a critical pathway in cellular processes such as proliferation and differentiation. This technical guide provides a comprehensive overview of **Methyl vanillate-d3**, including its chemical properties, a detailed synthesis protocol, its application in quantitative analysis, and its role in studying the Wnt/ β -catenin pathway.

Chemical Properties and Data

Methyl vanillate-d3 is characterized by the substitution of three hydrogen atoms with deuterium atoms on the methoxy group at the 3-position of the benzene ring. This isotopic labeling results in a mass shift that allows for its differentiation from the endogenous methyl vanillate in mass spectrometric analyses.

Property	Value	Reference
Chemical Name	Methyl 4-hydroxy-3-(methoxy-d3)benzoate	
CAS Number	1394230-40-0	[1]
Molecular Formula	C ₉ H ₇ D ₃ O ₄	[1]
Molecular Weight	185.19	
Appearance	White to off-white solid	
Purity	>98%	[2]
Isotopic Purity	≥98% (Deuterium incorporation)	

Synthesis of Methyl vanillate-d3

The synthesis of **Methyl vanillate-d3** can be achieved through the d3-methylation of a suitable precursor, such as vanillic acid or a protected derivative. A general procedure for the d3-methylation of phenols is described below, which can be adapted for the synthesis of **Methyl vanillate-d3**.

Experimental Protocol: d3-Methylation of a Phenolic Precursor

Materials:

- Vanillic acid (or a suitable protected precursor)
- d3-Methylating agent (e.g., CD₃I, (CD₃)₂SO₄)
- Base (e.g., K₂CO₃, NaH)

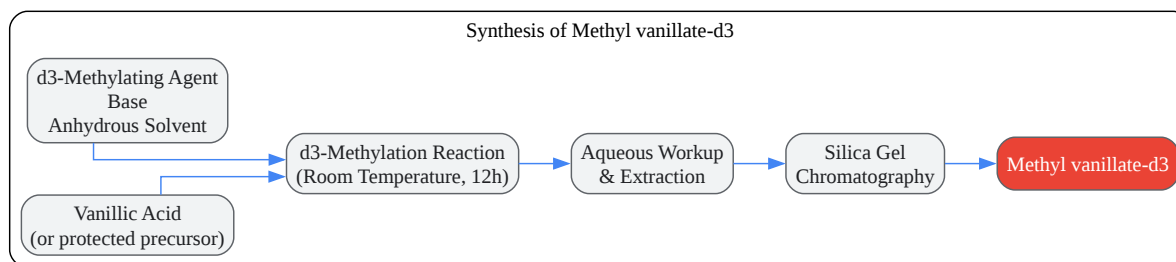
- Anhydrous solvent (e.g., Acetonitrile, DMF)
- Reaction vessel (e.g., Schlenk tube)
- Magnetic stirrer and stir bar
- Standard laboratory glassware for workup and purification
- Dichloromethane
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- To a dry Schlenk tube under an inert atmosphere, add the phenolic precursor (1.0 equivalent), the base (2.0 equivalents), and the anhydrous solvent.
- Stir the mixture at room temperature for 30 minutes.
- Add the d3-methylating agent (1.5 equivalents) to the reaction mixture.
- Stir the reaction at room temperature for 12 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, quench the reaction with water and extract the product with dichloromethane (3 x 20 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the crude product by silica gel column chromatography using a suitable solvent system (e.g., a gradient of ethyl acetate in hexane) to afford the desired **Methyl vanillate-d3**.

- Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and isotopic purity.

Workflow for the Synthesis of **Methyl vanillate-d3**



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Caption: A generalized workflow for the synthesis of **Methyl vanillate-d3**.

Application in Quantitative Analysis using LC-MS/MS

Methyl vanillate-d3 is primarily used as an internal standard for the accurate quantification of methyl vanillate in various matrices, including biological samples. The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it compensates for matrix effects and variations in sample processing.[3][4][5][6]

Experimental Protocol: Quantification of Methyl Vanillate in Biological Samples

Materials:

- Biological sample (e.g., plasma, urine)
- **Methyl vanillate-d3** internal standard solution of known concentration

- Acetonitrile (ice-cold) for protein precipitation
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μ m)
- LC-MS/MS system

Procedure:

Sample Preparation (Protein Precipitation):

- Thaw biological samples on ice.
- Aliquot 100 μ L of the sample into a microcentrifuge tube.
- Spike the sample with a known amount of the **Methyl vanillate-d3** internal standard solution.
- Add 400 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex the sample for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in the initial mobile phase.
- Filter the reconstituted sample through a 0.22 μ m filter before injection into the LC-MS/MS system.

LC-MS/MS Analysis:

- LC System: A standard HPLC or UHPLC system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A suitable gradient to achieve separation.
- Flow Rate: A typical flow rate for a 2.1 mm ID column is 0.3-0.5 mL/min.
- Injection Volume: 5-10 μ L.
- MS System: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive or negative electrospray ionization (ESI).
- Detection Mode: Multiple Reaction Monitoring (MRM). Monitor at least two transitions for both methyl vanillate and **Methyl vanillate-d3**.

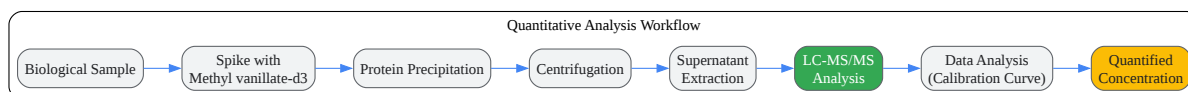
Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for a series of calibration standards.
- Determine the concentration of methyl vanillate in the biological samples from the calibration curve.

Typical LC-MS/MS Method Performance Characteristics

Parameter	Typical Value
Linearity (R^2)	≥ 0.99
Limit of Detection (LOD)	Low ng/mL range
Limit of Quantification (LOQ)	Low to mid ng/mL range
Accuracy (% Recovery)	85-115%
Precision (%RSD)	< 15%

Workflow for Quantitative Analysis



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Caption: Workflow for the quantification of methyl vanillate using **Methyl vanillate-d3**.

Role in Wnt/ β -Catenin Signaling Pathway

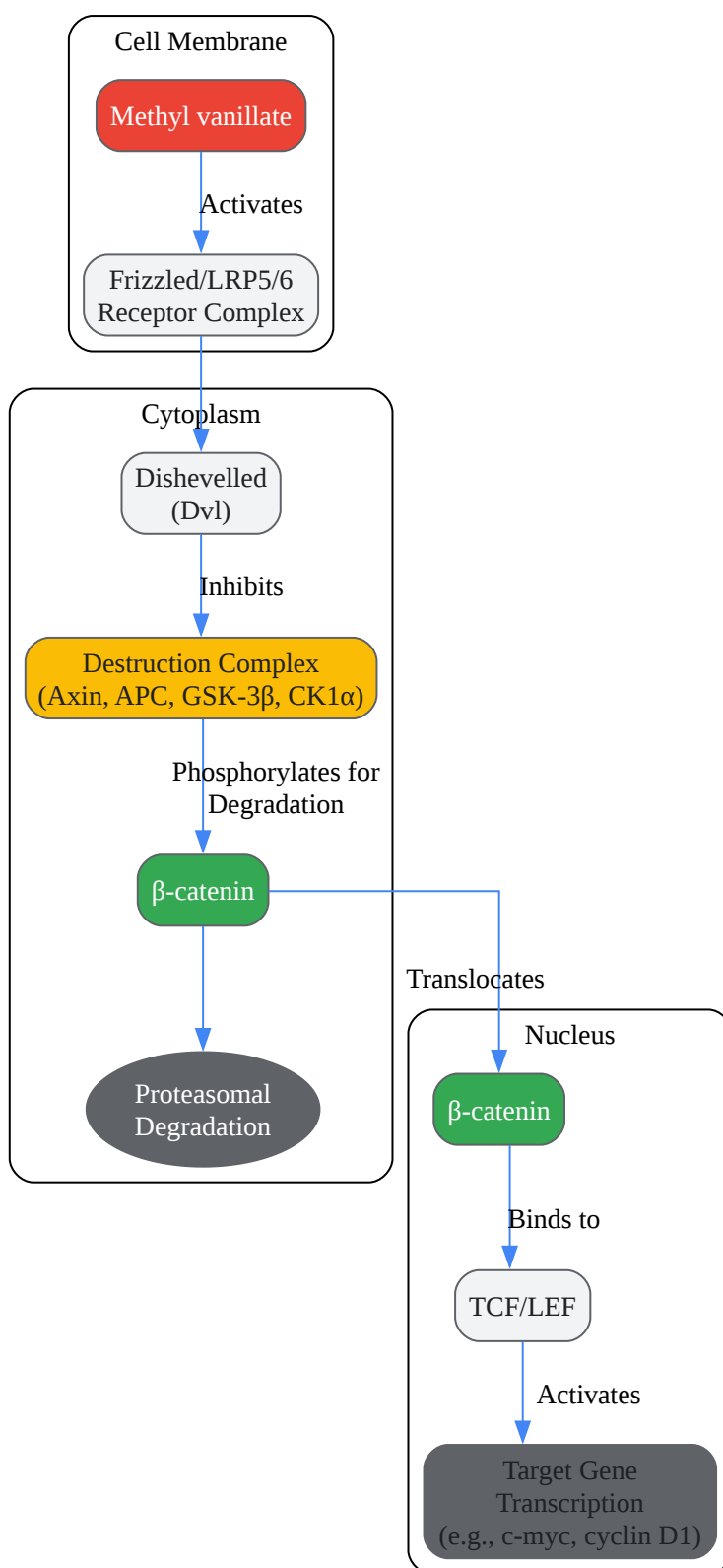
The non-deuterated form, methyl vanillate, has been shown to be an activator of the Wnt/ β -catenin signaling pathway.^[1] This pathway is crucial for a multitude of cellular processes, including cell proliferation, differentiation, and embryonic development.^{[7][8][9][10]} Aberrant Wnt signaling is implicated in various diseases, including cancer.

The activation of the Wnt/ β -catenin pathway by methyl vanillate involves the following key steps:

- **Inhibition of the Destruction Complex:** In the absence of a Wnt signal, a "destruction complex" composed of proteins including Axin, APC, GSK-3 β , and CK1 α , phosphorylates β -catenin, targeting it for ubiquitination and subsequent degradation by the proteasome. Methyl vanillate is believed to interfere with the function of this complex.

- **Stabilization and Accumulation of β -catenin:** By inhibiting the destruction complex, methyl vanillate leads to the stabilization and accumulation of β -catenin in the cytoplasm.
- **Nuclear Translocation:** The accumulated β -catenin then translocates to the nucleus.
- **Gene Transcription:** In the nucleus, β -catenin acts as a co-activator, binding to TCF/LEF transcription factors and initiating the transcription of Wnt target genes, such as c-myc and cyclin D1, which promote cell proliferation.

Wnt/ β -Catenin Signaling Pathway Activated by Methyl Vanillate



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Caption: Activation of the Wnt/β-catenin signaling pathway by Methyl vanillate.

Conclusion

Methyl vanillate-d3 is a critical tool for researchers in analytical chemistry, pharmacology, and drug development. Its utility as a stable isotope-labeled internal standard ensures the accuracy and reliability of quantitative data obtained from mass spectrometry-based assays. Furthermore, the biological activity of its non-deuterated counterpart as a Wnt/ β -catenin pathway activator provides a valuable pharmacological tool for studying this important signaling cascade. The detailed protocols and data presented in this guide offer a comprehensive resource for the effective application of **Methyl vanillate-d3** in a research setting.

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